

Operational Guide: Proper Disposal of (4-nitrophenyl)methyl 2-oxoacetate

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Compound of Interest

Compound Name: (4-nitrophenyl)methyl 2-oxoacetate

CAS No.: 64370-35-0

Cat. No.: B3055382

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Executive Summary: Immediate Action Card

Compound: **(4-nitrophenyl)methyl 2-oxoacetate** CAS: 57699-27-1 Synonyms:p-Nitrobenzyl glyoxylate; Methyl 2-(4-nitrophenyl)-2-oxoacetate Primary Hazard Class: Irritant (Skin/Eye/Respiratory), Harmful if Swallowed.[1][2][3] Disposal Method: High-temperature incineration equipped with afterburner and scrubber. Critical Prohibition:DO NOT dispose of via sanitary sewer or trash. DO NOT autoclave (potential for volatilization/reaction).

Chemical Profile & Hazard Identification

Before initiating any disposal workflow, the operator must validate the chemical identity and understanding of its reactive properties. This compound combines a glyoxylate moiety (reactive aldehyde/ketone character) with a p-nitrobenzyl group (combustible, potential nitrogen oxide release upon decomposition).

Parameter	Data
CAS Number	57699-27-1
Molecular Formula	C ₉ H ₇ NO ₅
Physical State	Solid (Pale yellow to yellow-brown)
Signal Word	WARNING
GHS Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. [1] [2] [3] [4] [5]
Reactivity Profile	Sensitive to strong bases (hydrolysis of ester). Incompatible with strong oxidizing agents. [6] [7]

Pre-Disposal Segregation & Stabilization

Proper segregation prevents cross-reactivity in waste drums. **(4-nitrophenyl)methyl 2-oxoacetate** must be isolated from incompatible streams before pickup.

Compatibility Matrix

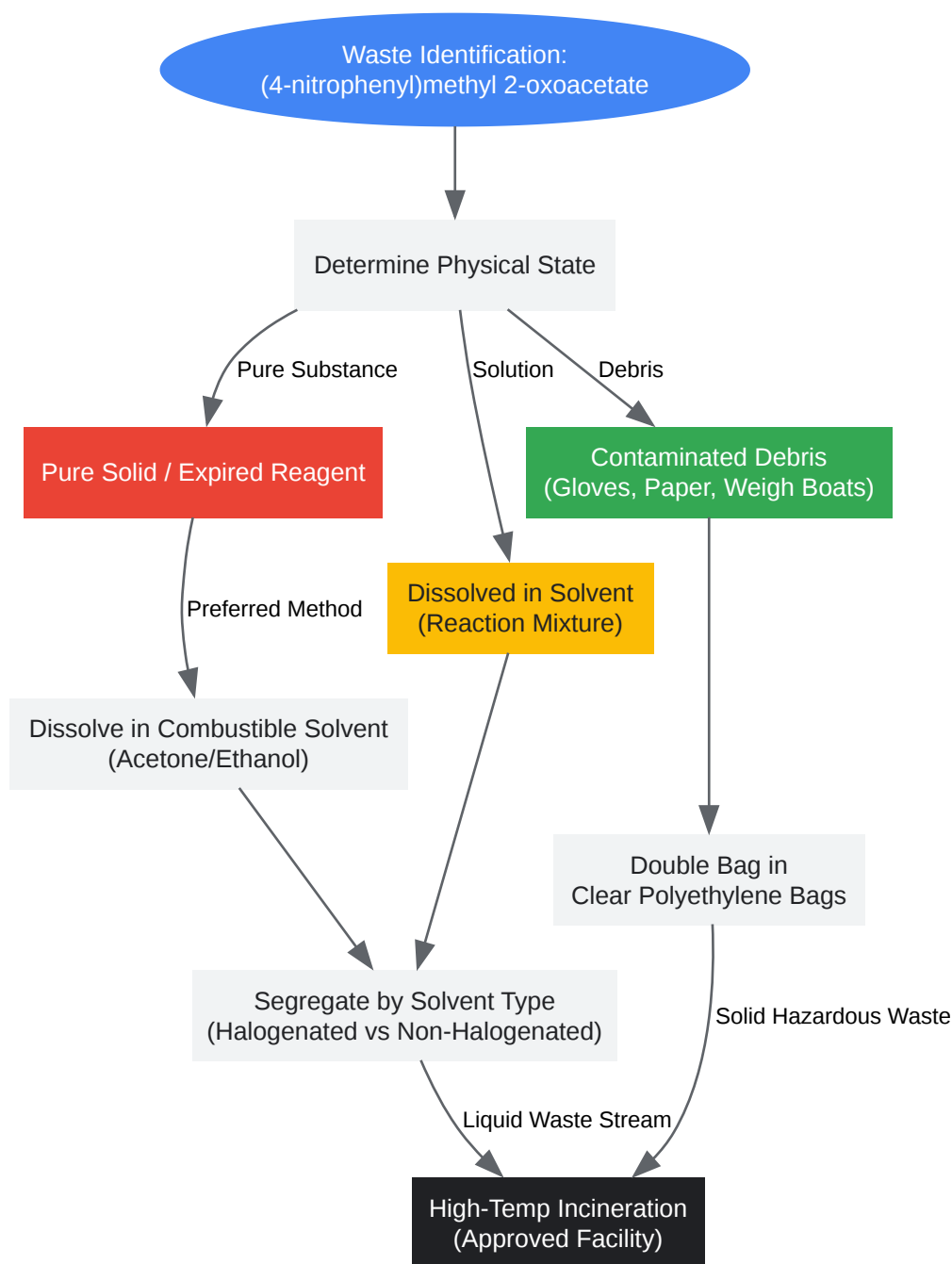
- Compatible: Non-halogenated organic solvents (Acetone, Methanol, Ethyl Acetate), Halogenated solvents (DCM, Chloroform - if waste stream permits).
- Incompatible (DO NOT MIX):
 - Strong Bases (NaOH, KOH): Rapid hydrolysis leads to the formation of p-nitrobenzyl alcohol and glyoxylic acid byproducts, potentially generating heat.
 - Strong Oxidizers (Peroxides, Nitric Acid): Risk of uncontrolled oxidation of the organic framework.
 - Reducing Agents: Potential reduction of the nitro group.

Storage for Disposal:

- Store solid waste in a sealed, wide-mouth HDPE or glass container.
- Label clearly as "Hazardous Waste - Toxic/Irritant - Organic Solid".
- Keep container in a cool, dry, well-ventilated area away from light until pickup.

Disposal Decision Logic (Workflow)

The following decision tree illustrates the correct routing for different waste states of **(4-nitrophenyl)methyl 2-oxoacetate**.



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Figure 1: Operational workflow for segregating and processing **(4-nitrophenyl)methyl 2-oxoacetate** waste streams.

Detailed Disposal Protocols

Protocol A: Disposal of Pure Solid (Expired or Unwanted)

Rationale: Dissolving the solid facilitates efficient combustion in liquid injection incinerators, often the standard for organic chemical waste.

- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, lab coat, N95 particulate respirator (if fume hood airflow is insufficient).
- Solvent Selection: Choose a compatible combustible solvent such as Acetone, Ethanol, or Methanol.
- Dissolution:
 - Place the solid in a fume hood.^[7]
 - Slowly add the solid to the solvent (approx. 5-10% w/v concentration) in a beaker.
 - Stir until fully dissolved.
- Transfer: Pour the solution into the appropriate Organic Waste Carboy (Halogenated or Non-Halogenated depending on the solvent used).
- Rinsing: Triple rinse the original container with a small volume of solvent and add rinsate to the waste carboy.
- Labeling: Update the waste tag to include "**(4-nitrophenyl)methyl 2-oxoacetate**" and its approximate concentration.

Protocol B: Disposal of Solid Contaminated Debris

Applies to: Weighing boats, contaminated gloves, paper towels from spill cleanup.

- Collection: Collect all dry waste in a dedicated "Solid Hazardous Waste" container (often a wide-mouth drum or a clear polyethylene bag inside a box).
- Sealing: If using bags, "gooseneck" seal the bag with tape to prevent dust release.
- Labeling: Affix a hazardous waste label. Explicitly list "p-Nitrobenzyl glyoxylate debris" to alert downstream handlers of potential irritant dust.

- Disposal: Arrange for pickup by your facility's EHS (Environmental Health & Safety) department for incineration.

Protocol C: Spill Cleanup Procedure

Scenario: Powder spill on the benchtop.

- Isolate: Evacuate non-essential personnel. Mark the area.
- Protect: Don PPE including respiratory protection to avoid inhaling dust.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Contain:
 - Do not dry sweep. This generates airborne dust.
 - Cover the spill with a paper towel dampened with water or acetone.
- Cleanup:
 - Wipe up the material, working from the outside in.[\[10\]](#)
 - Place all used towels and debris into a heavy-duty plastic bag.
 - Clean the surface with soap and water to remove final residues.[\[2\]](#)[\[11\]](#)
- Finish: Seal the bag, label as hazardous waste (Protocol B), and wash hands thoroughly.

Regulatory Compliance & Documentation

Compliance with local regulations (e.g., EPA RCRA in the US) is mandatory.

- RCRA Classification (USA): While this specific compound may not be a listed P- or U-coded waste, it exhibits characteristics of Ignitability (if in solvent) and Toxicity. It should be treated as a hazardous chemical waste.
- Waste Labeling Requirements:
 - Full Chemical Name: Do not use abbreviations or formulas. Use "**(4-nitrophenyl)methyl 2-oxoacetate**".[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Hazards checked: Toxic, Irritant.[2][6]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [\[Link\]](#)[5]
- PubChem. (n.d.). Compound Summary: Methyl 2-(4-nitrophenyl)-2-oxoacetate.[1][4][5] Retrieved from [\[Link\]](#)

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Sources

- 1. Methyl 2-(4-nitrophenyl)-2-oxoacetate | 57699-27-1 [\[sigmaaldrich.com\]](#)
- 2. [angenechemical.com](#) [\[angenechemical.com\]](#)
- 3. Ethyl Glyoxylate Polymer form | 924-44-7 | TCI AMERICA [\[tcichemicals.com\]](#)
- 4. [echemi.com](#) [\[echemi.com\]](#)
- 5. Methyl 2-(4-nitrophenyl)-2-oxoacetate | 57699-27-1 [\[sigmaaldrich.com\]](#)
- 6. [fishersci.com](#) [\[fishersci.com\]](#)
- 7. [assets.thermofisher.com](#) [\[assets.thermofisher.com\]](#)
- 8. [aksci.com](#) [\[aksci.com\]](#)
- 9. [dentistry.ouhsc.edu](#) [\[dentistry.ouhsc.edu\]](#)
- 10. [pubs.nmsu.edu](#) [\[pubs.nmsu.edu\]](#)
- 11. [fishersci.com](#) [\[fishersci.com\]](#)
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